

IUPAC name and synonyms for 4,5-Dichloroguaiacol

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Compound of Interest

Compound Name: 4,5-Dichloroguaiacol

Cat. No.: B1606925

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Technical Guide: 4,5-Dichloroguaiacol

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **4,5-Dichloroguaiacol**, a significant chlorinated phenol derivative. The document details its chemical identity, physicochemical properties, and a representative synthetic protocol.

Chemical Identity: IUPAC Name and Synonyms

The formal nomenclature and common synonyms for **4,5-Dichloroguaiacol** are crucial for accurate identification in research and development.

- IUPAC Name: 4,5-dichloro-2-methoxyphenol[1]
- Synonyms:
 - **4,5-Dichloroguaiacol**
 - Phenol, 4,5-dichloro-2-methoxy-
 - Guaiacol, 4,5-dichloro-
 - 2-Methoxy-4,5-dichlorophenol

- UNII-UE34XAW6L9
- DTXSID5022192

Physicochemical and Pharmacokinetic Data

A summary of the key quantitative data for **4,5-Dichloroguaiacol** is presented below. These properties are essential for experimental design, formulation development, and toxicological assessment.

Property	Value	Source(s)
Identifiers		
CAS Number	2460-49-3	[1]
Molecular Formula	C ₇ H ₆ Cl ₂ O ₂	[1]
Molecular Properties		
Molecular Weight	193.02 g/mol	[1]
Exact Mass	191.9744848 Da	[1]
Physicochemical Data		
Melting Point	72-73 °C	
Boiling Point	146-155 °C @ 19 Torr	
Density	1.4 ± 0.1 g/cm ³	
XLogP3	3.3	
Topological Polar Surface Area	29.5 Å ²	
Pharmacokinetic Data		
Biological Half-Life	0.71 Days	
Bioconcentration Factor	107.15	
Computed Properties		
Hydrogen Bond Donor Count	1	
Hydrogen Bond Acceptor Count	2	
Rotatable Bond Count	1	
Complexity	132	

Experimental Protocols

Synthesis of 4,5-Dichloroguaiacol via Chlorination of Guaiacol

This protocol describes a representative method for the synthesis of dichlorinated guaiacol derivatives, including the 4,5-isomer, through the direct chlorination of guaiacol. The reaction proceeds via electrophilic aromatic substitution.

Materials:

- Guaiacol (2-methoxyphenol)
- Chlorinating agent (e.g., sulfuryl chloride (SO_2Cl_2) or chlorine gas (Cl_2))
- Anhydrous solvent (e.g., dichloromethane, carbon tetrachloride, or acetic acid)
- Ice bath
- Stirring apparatus
- Round-bottom flask
- Dropping funnel
- Apparatus for quenching and work-up (e.g., separatory funnel, sodium bicarbonate solution, sodium sulfite solution, brine)
- Drying agent (e.g., anhydrous sodium sulfate or magnesium sulfate)
- Rotary evaporator
- Purification system (e.g., column chromatography with silica gel or recrystallization solvents)

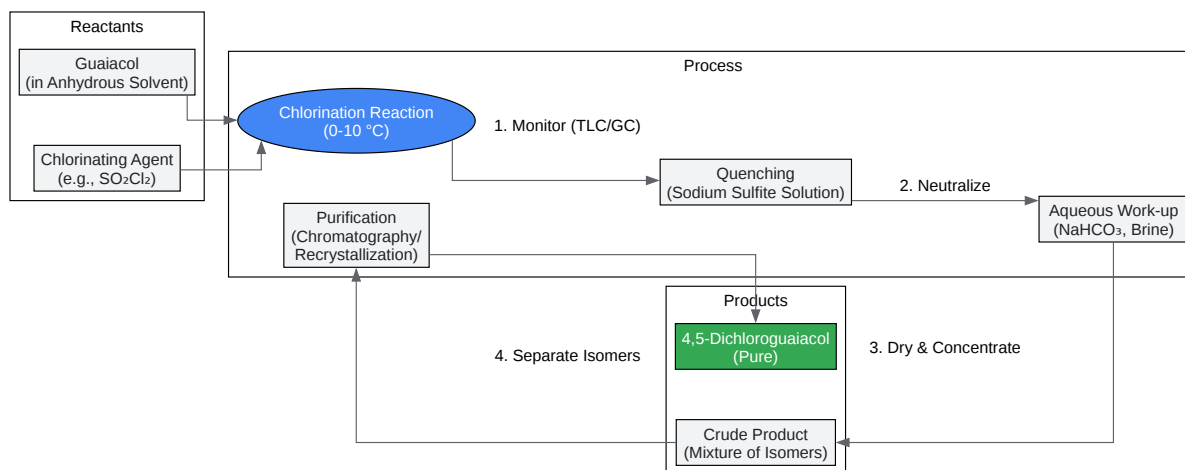
Procedure:

- **Reaction Setup:** In a round-bottom flask equipped with a magnetic stirrer and a dropping funnel, dissolve guaiacol in the chosen anhydrous solvent. Cool the flask in an ice bath to 0-5 °C.

- **Addition of Chlorinating Agent:** Slowly add the chlorinating agent (approximately 2 molar equivalents for dichlorination) to the stirred solution of guaiacol. Maintain the temperature below 10 °C throughout the addition to control the reaction rate and minimize side-product formation.
- **Reaction Monitoring:** After the addition is complete, allow the reaction mixture to stir at a controlled temperature (e.g., room temperature) for a specified period. Monitor the progress of the reaction using an appropriate technique, such as Thin Layer Chromatography (TLC) or Gas Chromatography (GC), to determine the consumption of the starting material and the formation of products.
- **Quenching:** Once the reaction is deemed complete, carefully quench the reaction mixture by slowly adding it to an ice-cold solution of sodium sulfite to neutralize any excess chlorinating agent.
- **Work-up:** Transfer the mixture to a separatory funnel. Neutralize any remaining acid by washing with a saturated sodium bicarbonate solution. Wash the organic layer with water and then with brine.
- **Drying and Concentration:** Dry the organic layer over an anhydrous drying agent, filter, and concentrate the solvent using a rotary evaporator to obtain the crude product.
- **Purification:** The crude product will likely be a mixture of mono- and dichlorinated isomers (including 4,5-, 3,5-, and 5,6-dichloroguaiacol). Purify the desired **4,5-Dichloroguaiacol** isomer from this mixture using column chromatography on silica gel or by fractional recrystallization.

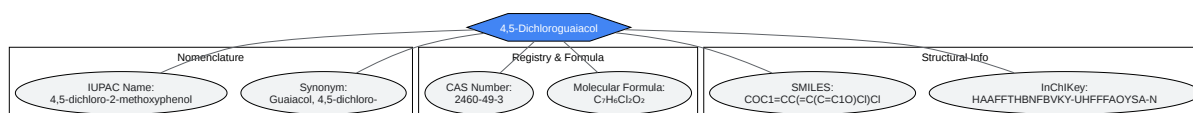
Visualizations

The following diagrams illustrate the synthesis workflow for **4,5-Dichloroguaiacol** and the logical relationships of its chemical identifiers.



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Caption: Synthesis workflow for **4,5-Dichloroguaiacol** from guaiacol.



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Caption: Key chemical identifiers for **4,5-Dichloroguaiacol**.

Biological Activity and Toxicity

4,5-Dichloroguaiacol is a component of chlorinated phenols, which are known environmental contaminants often originating from industrial processes such as pulp and paper bleaching. As a class, chlorinated phenols can exhibit toxicity. Studies on related compounds suggest that toxicity can be mediated through mechanisms such as oxidative stress. For instance, some chlorinated phenols can induce the generation of reactive oxygen species (ROS), leading to cellular damage.

The biodegradation of chlorinated guaiacols has been observed in microorganisms. For example, bacteria like *Rhodococcus chlorophenolicus* can degrade various chlorinated guaiacols. This degradation process often involves initial hydroxylation and dechlorination steps, breaking down the compound into less toxic intermediates. However, the specific signaling pathways and detailed toxicological mechanisms directly attributed to **4,5-Dichloroguaiacol** in higher organisms require further investigation.

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References

- 1. 4,5-Dichloroguaiacol | C₇H₆Cl₂O₂ | CID 17160 - PubChem [pubchem.ncbi.nlm.nih.gov]
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